

Application Notes: Studying Plant Defense Responses Using Laminaribiose

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Compound of Interest

Compound Name: Laminaribiose

Cat. No.: B1201645

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Introduction

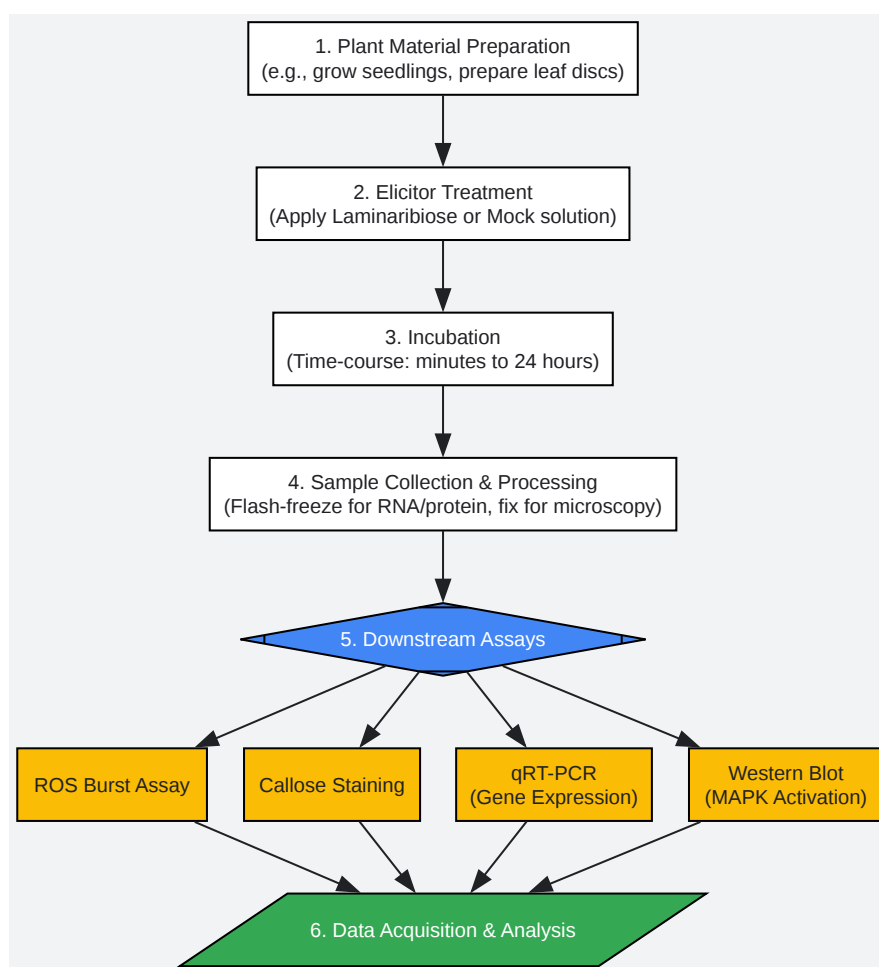
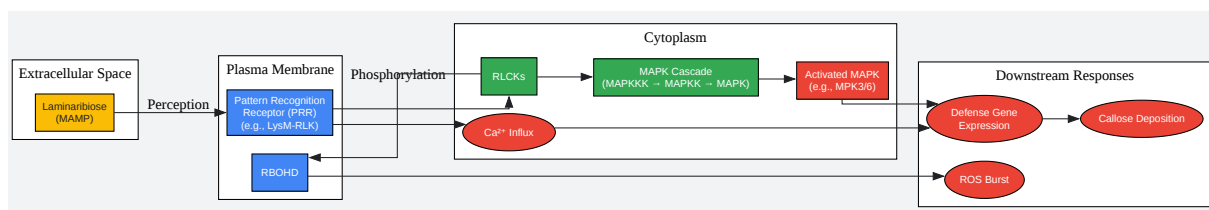
Laminaribiose (3- β -D-Glucopyranosyl-(1 \rightarrow 3)-D-glucose) is a disaccharide that functions as a powerful elicitor of plant defense responses.^{[1][2]} As a structural component of β -1,3-glucans found in the cell walls of oomycetes and fungi, it is recognized by the plant's innate immune system as a Microbe-Associated Molecular Pattern (MAMP).^[3] The perception of MAMPs by cell surface Pattern Recognition Receptors (PRRs) initiates a signaling cascade known as PAMP-Triggered Immunity (PTI), which constitutes the first line of inducible defense in plants.^{[4][5]}

Studying the effects of **laminaribiose** provides a controlled method to investigate the molecular and cellular events of PTI without the interference of pathogen-secreted effectors. This allows researchers to dissect the signaling pathway leading to the activation of defenses such as the production of reactive oxygen species (ROS), reinforcement of the cell wall through callose deposition, activation of mitogen-activated protein kinase (MAPK) cascades, and the transcriptional reprogramming of defense-related genes. These application notes provide detailed protocols for key assays used to quantify these defense responses.

Laminaribiose-Induced Signaling Pathway

The perception of β -glucans like **laminaribiose** or its polymer laminarin at the plasma membrane triggers a rapid signaling cascade. While the well-known LysM-receptor kinase CERK1 is essential for chitin signaling, its role in β -glucan perception is less conserved and can be species-dependent. In some plants, perception is CERK1-independent, suggesting the

involvement of other, yet to be fully characterized, receptor systems. Following perception, the signal is transduced intracellularly, leading to the activation of downstream defense responses.



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References

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